

Proper Disposal Procedures: Fluorine, Compound with Graphite (Graphite Fluoride)

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Compound of Interest

Compound Name: Fluorine, compd. with graphite

CAS No.: 11113-63-6

Cat. No.: B086590

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CRITICAL SAFETY ALERT

STOP AND READ: While Graphite Fluoride is chemically stable under ambient conditions, it is a latent source of Hydrogen Fluoride (HF) and toxic fluorocarbons upon thermal decomposition or reaction with strong reducing agents.

- DO NOT mix with alkali metals (Li, Na, K) or strong reducing agents—risk of violent explosion.
- DO NOT incinerate in standard lab ovens.
- ALWAYS assume the presence of trace HF in aged or moisture-exposed samples.

Material Profile & Risk Assessment

Graphite Fluoride (CAS: 51311-17-2) is not merely "dirty carbon."^{[1][2][3][4]} It is a stoichiometric compound (

) where fluorine atoms are covalently bonded to the carbon lattice. Its disposal requires a distinct protocol from standard graphite due to its oxidizing potential and decomposition byproducts.

Chemical Identity

- Synonyms: Carbon Monofluoride, Fluorographite, Poly(carbon monofluoride).

- Physical State: Grey to white solid powder; hydrophobic.
- Stability: Generally inert to acids/bases at room temperature.
- RCRA Status: Often Characteristic Waste (Oxidizer D001) or Reactive (D003) depending on stoichiometry (value) and particle size.

The "Silent" Hazard Mechanism

Unlike standard graphite,

is thermodynamically unstable relative to

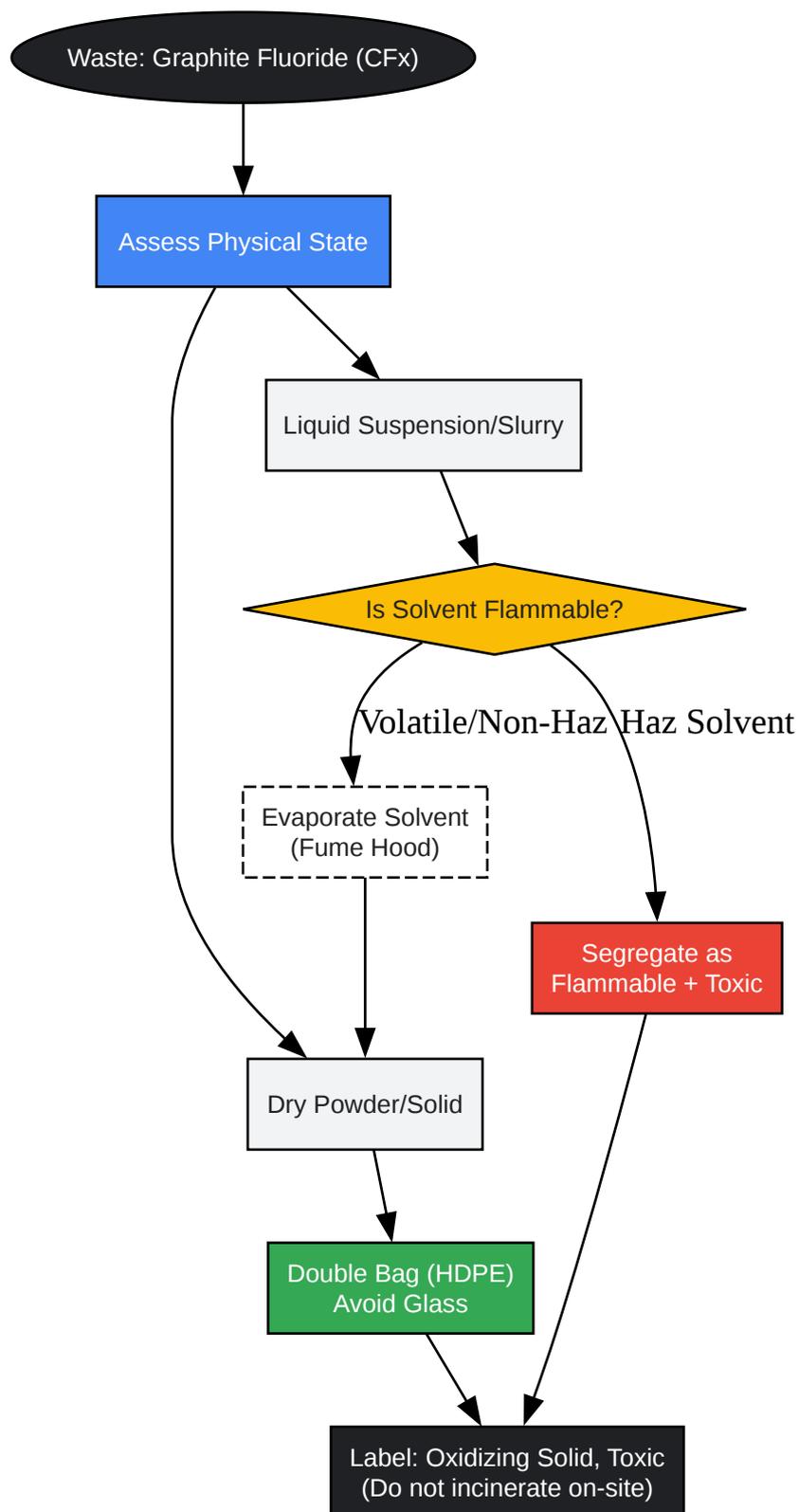
and Carbon. The danger lies in its decomposition pathway. If subjected to heat (>400°C) or strong reduction, the lattice collapses.

Key Hazard Pathway:

- Thermal Shock: Releases perfluorocarbons (,) which are potent asphyxiants and greenhouse gases.
- Hydrolysis: In the presence of moisture and heat, C-F bonds cleave to release Hydrogen Fluoride (HF), a bone-seeking systemic poison.

Disposal Decision Logic (Visualized)

The following workflow dictates your disposal path based on the physical state of the waste.



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Figure 1: Decision logic for segregating Graphite Fluoride waste streams. Note the critical separation of flammable solvents.

Step-by-Step Disposal Protocols

Protocol A: Dry Solid Waste (Primary Method)

Use this for pure powder, contaminated weighing boats, and filter cakes.

- Container Selection: Use High-Density Polyethylene (HDPE) wide-mouth jars.
 - Why? Glass containers can be etched by trace HF evolution over time; metal containers may corrode or catalyze decomposition.
- Stabilization: Ensure the material is at room temperature.
 - Prohibited: Do not mix with "Spill Dry" absorbents containing alkali metals or strong reducers. Vermiculite or sand are safe, inert bulking agents.
- Packaging:
 - Place waste in the primary HDPE container.
 - Seal tightly.^{[1][2][3][5][6]}
 - Place the primary container inside a secondary clear plastic bag (double containment).
- Labeling:
 - Chemical Name: Graphite Fluoride (Carbon Monofluoride).^{[2][4]}
 - Hazards: Oxidizer, Irritant.
 - Warning: "Potential HF Evolution - DO NOT INCINERATE."

Protocol B: Liquid Suspensions (Slurries)

Common in battery electrode manufacturing or lubrication research.

- Solvent Identification:
 - If Aqueous: Filter the solid out using a PTFE membrane. Dispose of the filtrate as aqueous waste. Treat the solid residue via Protocol A.
 - If Organic (NMP, Ethanol, etc.): Do not evaporate flammable solvents if the heating method exceeds 100°C.
- Segregation:
 - Collect the slurry in a compatible waste container (HDPE or fluorinated plastic).
 - Crucial: Label the waste stream as a Mixed Hazard: "Flammable Liquid + Oxidizing Solid."
 - Reasoning: If the solvent burns, the graphite fluoride will decompose, releasing toxic fluoride gas into the fire.

Professional Disposal & Waste Codes

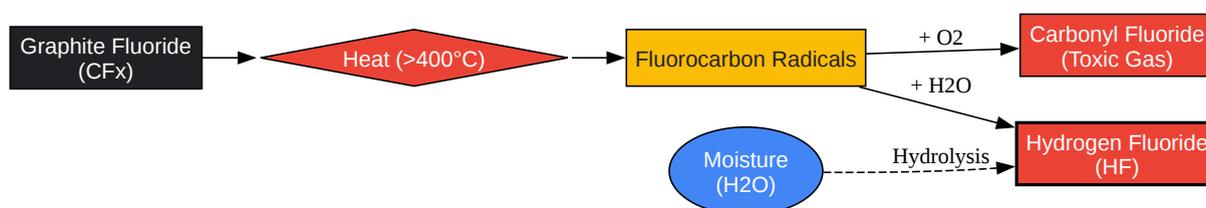
You cannot destroy this material in a standard laboratory setting. It must be transferred to a licensed hazardous waste facility.

Parameter	Specification
EPA RCRA Code	D001 (Oxidizer) is most common. Check SDS for D003 (Reactive) if high F-content.
DOT Shipping Name	Solids containing flammable liquid, n.o.s. OR Oxidizing solid, n.o.s. (depending on mixture).
Destruction Method	High-Temperature Incineration with alkaline scrubbing.
Incineration Req.	Combustion temp > 1000°C is required to fully mineralize the fluorocarbons. Flue gas must be scrubbed with Calcium Oxide (CaO) to capture HF.

Emergency Response: The "HF" Factor

Although Graphite Fluoride is a solid, accidents involving fire or moisture can generate Hydrofluoric Acid.

Mechanism of Decomposition



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Figure 2: Thermal decomposition pathways leading to HF and Carbonyl Fluoride formation.

First Aid Protocol

- Skin Contact: Brush off dry powder immediately. If wet/slurry, wash with copious water.[1][6]
- Calcium Gluconate: If exposure to decomposition fumes or hydrolyzed material occurs, apply Calcium Gluconate gel (2.5%) to the skin immediately.
 - Note: Standard labs handling fluorinated materials should keep this antidote in the first aid kit.
- Inhalation: Move to fresh air. Decomposition fumes can cause Polymer Fume Fever or chemical pneumonitis.

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